

Application Notes and Protocols for DQP-997-74

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Compound of Interest

Compound Name: DQP-997-74

Cat. No.: B12370085

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Introduction

DQP-997-74 is a potent and selective negative allosteric modulator (NAM) of N-methyl-D-aspartate receptors (NMDARs) containing the GluN2C or GluN2D subunits.^{[1][2]} Its high selectivity makes it a valuable research tool for investigating the physiological and pathological roles of GluN2C/D-containing NMDARs, which are implicated in various neurological disorders. ^[1] Proper dissolution and handling of **DQP-997-74** are critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the dissolution of **DQP-997-74** for both in vitro and in vivo applications.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₈ H ₁₉ Cl ₂ F ₂ N ₃ O ₄
Molecular Weight	570.37 g/mol
Appearance	Off-white to light yellow solid

Solubility Data

DQP-997-74 is a hydrophobic compound with limited solubility in aqueous solutions. The following table summarizes its solubility in various common laboratory solvents.

Solvent	Concentration	Remarks
Dimethyl Sulfoxide (DMSO)	100 mg/mL (175.32 mM)	Requires sonication for complete dissolution. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.
Ethanol	Low / Not Reported	Not recommended as a primary solvent.
Methanol	Low / Not Reported	Not recommended as a primary solvent.
Phosphate-Buffered Saline (PBS)	Low / Not Reported	Not recommended for initial stock solution preparation. Some studies indicate solubility limits of around 3 μ M in aqueous recording solutions. [3]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 100 mM stock solution of **DQP-997-74** in DMSO.

Materials:

- **DQP-997-74** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **DQP-997-74** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 57.04 mg of **DQP-997-74**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DQP-997-74** powder.
- **Initial Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to initially suspend the compound.
- **Sonication:** Place the tube in an ultrasonic bath and sonicate until the solution is clear and all particulate matter has dissolved. This may take several minutes.
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the DMSO stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with organic solvents.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare working solutions for in vitro experiments, such as cell-based assays.

Materials:

- 100 mM **DQP-997-74** in DMSO (from Protocol 1)
- Appropriate sterile aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated micropipettes

Procedure:

- Serial Dilution: Perform serial dilutions of the 100 mM DMSO stock solution in your experimental buffer or medium to achieve the desired final concentration.
- DMSO Concentration: Ensure that the final concentration of DMSO in the working solution is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced artifacts in biological assays.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle vortexing.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment.

Protocol 3: Preparation of Dosing Solution for In Vivo Animal Studies

This protocol provides a formulation for preparing **DQP-997-74** for intraperitoneal (IP) administration in rodents. This formulation aims to create a stable suspension or solution suitable for injection.

Materials:

- **DQP-997-74** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)

- Sterile saline (0.9% NaCl)
- Sterile tubes
- Calibrated micropipettes
- Vortex mixer

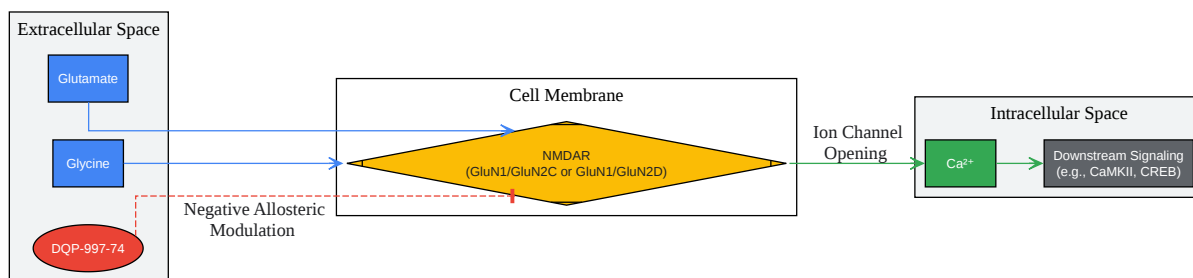
Procedure:

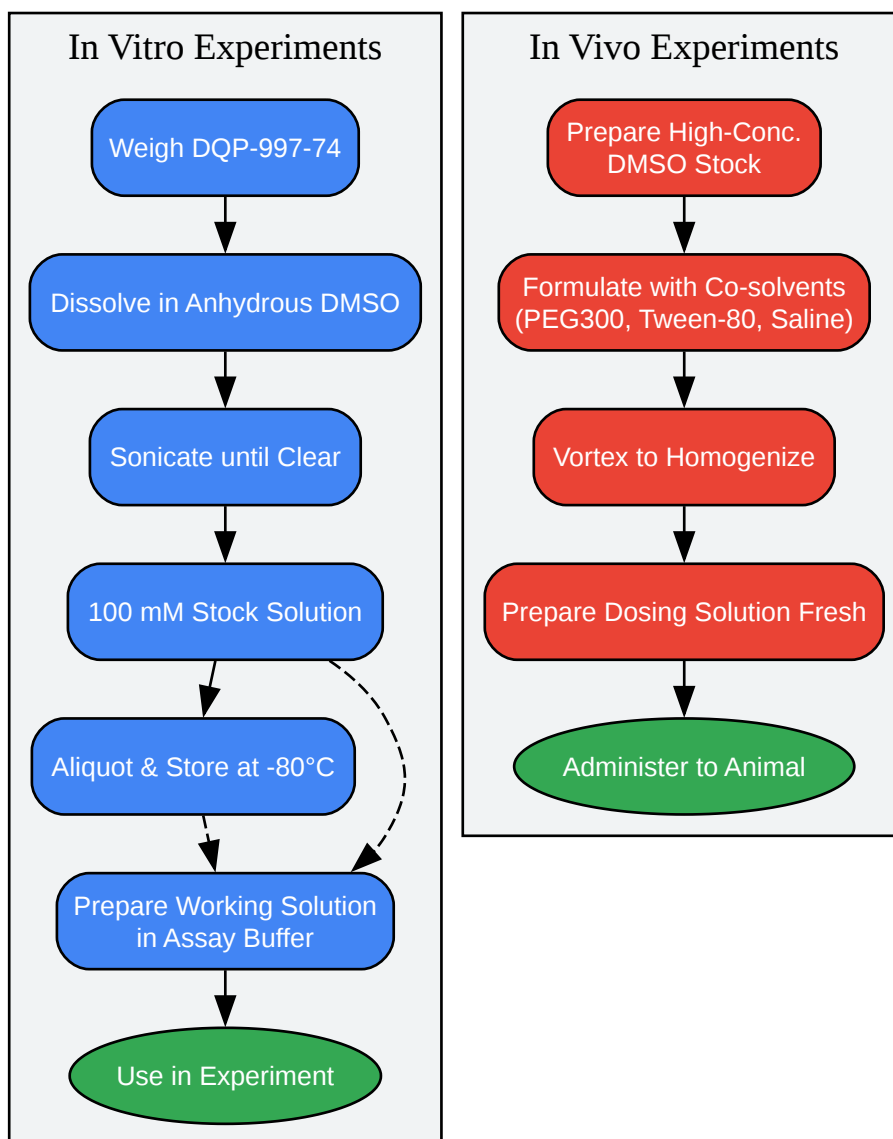
- Initial Dissolution: Prepare a high-concentration stock solution of **DQP-997-74** in DMSO (e.g., 50 mg/mL).
- Formulation (Example for a final concentration of 5 mg/mL):
 - In a sterile tube, add 100 µL of the 50 mg/mL **DQP-997-74** DMSO stock solution.
 - Add 400 µL of PEG300 and mix thoroughly by vortexing.
 - Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
 - Add 450 µL of sterile saline to bring the final volume to 1 mL.
 - Vortex the final solution extensively to ensure a uniform suspension.
- Administration: The dosing solution should be prepared fresh on the day of the experiment and administered at the appropriate volume based on the animal's weight and the desired dose.

Note: The provided formulation is a guideline. The optimal formulation may vary depending on the specific experimental requirements, including the desired dose and route of administration. It is crucial to observe the solution for any signs of precipitation before administration.

Visualizations

Signaling Pathway of **DQP-997-74**





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References

- 1. pubs.acs.org [pubs.acs.org]

- [2. Development of a Dihydroquinoline-Pyrazoline GluN2C/2D-Selective Negative Allosteric Modulator of the N-Methyl-d-aspartate Receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Development of a Dihydroquinoline-Pyrazoline GluN2C/2D-Selective Negative Allosteric Modulator of the N-Methyl-d-aspartate Receptor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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